

An In-depth Technical Guide to 2,4-Dimethylheptan-4-ol

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Compound of Interest

Compound Name: 2,4-Dimethylheptan-4-ol

Cat. No.: B092151

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectroscopic characterization of **2,4-Dimethylheptan-4-ol**. The information is tailored for researchers, scientists, and professionals in drug development who may encounter or utilize this tertiary alcohol in their work. This document includes detailed experimental protocols, tabulated data for easy reference, and diagrams to illustrate key processes.

Chemical Identity and Properties

2,4-Dimethylheptan-4-ol is a tertiary alcohol with the molecular formula $C_9H_{20}O$.^[1] Its IUPAC name is **2,4-dimethylheptan-4-ol**.^[2]

Synonyms: 2,4-Dimethyl-4-heptanol, 4-Heptanol, 2,4-dimethyl-^[1] CAS Number: 19549-77-0^[1]

Molecular Weight: 144.25 g/mol ^[2]

The chemical structure of **2,4-Dimethylheptan-4-ol** is presented below:

Caption: 2D Structure of **2,4-Dimethylheptan-4-ol**.

Physicochemical Properties

The known physicochemical properties of **2,4-Dimethylheptan-4-ol** are summarized in the table below.

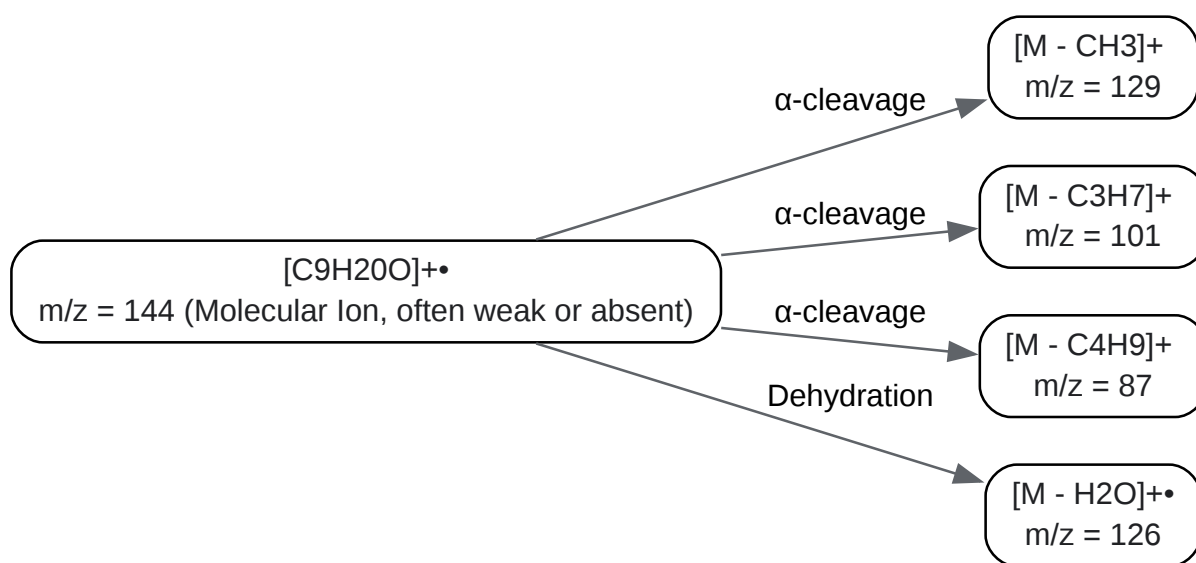
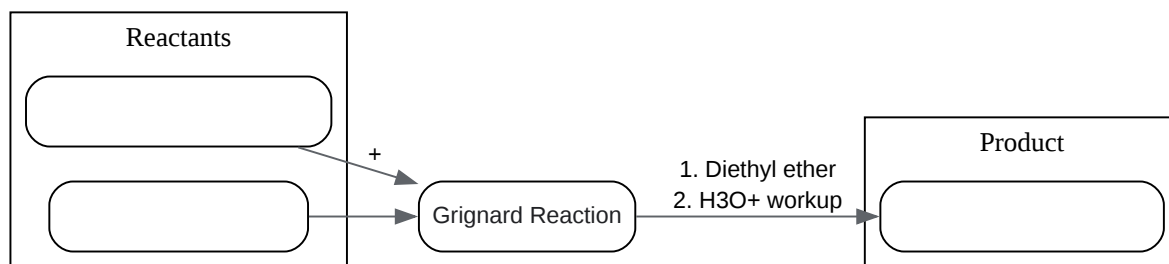
Property	Value	Reference
Boiling Point	176.6 °C at 760 mmHg	[1]
Melting Point	6.15 °C (estimate)	[1]
Density	0.824 g/cm ³	[1]
Refractive Index	1.4280	[1]
Vapor Pressure	0.33 mmHg at 25°C	[1]
Flash Point	70 °C	[1]
logP	2.58360	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]

Synthesis of 2,4-Dimethylheptan-4-ol

The most common and efficient method for the synthesis of **2,4-Dimethylheptan-4-ol** is through a Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone.

Synthetic Pathway

The retrosynthetic analysis of **2,4-Dimethylheptan-4-ol** suggests two primary Grignard synthesis routes. The more common approach involves the reaction of propylmagnesium bromide with 4-methyl-2-pentanone.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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